

Application Notes and Protocols for BTK Degradation Using Pomalidomide-Based PROTACs

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Compound of Interest

Compound Name: *Pomalidomide-PEG1-C2-COOH*

CAS No.: 2139348-60-8

Cat. No.: B2863139

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Introduction

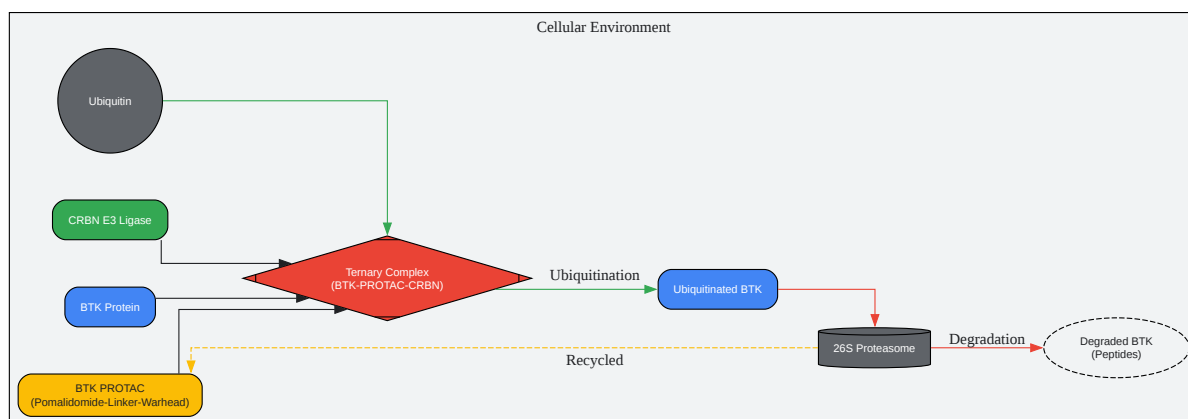
Proteolysis-targeting chimeras (PROTACs) are a revolutionary class of molecules that induce the degradation of specific target proteins by hijacking the cell's natural ubiquitin-proteasome system. This technology offers a powerful alternative to traditional small-molecule inhibitors, with the potential to overcome drug resistance and target proteins previously considered "undruggable."^[1]

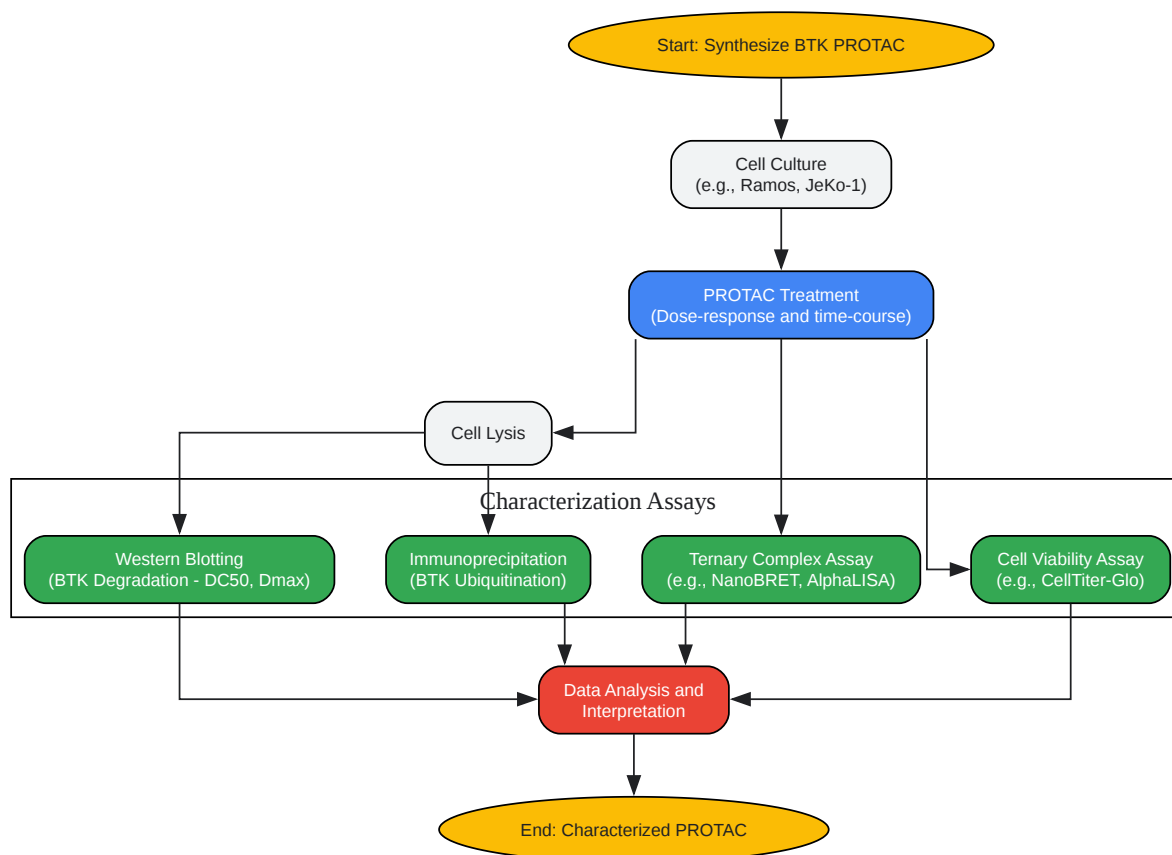
This document provides detailed application notes and protocols for the use of **Pomalidomide-PEG1-C2-COOH** as a component in a PROTAC designed to degrade Bruton's tyrosine kinase (BTK). **Pomalidomide-PEG1-C2-COOH** is an E3 ligase ligand-linker conjugate.^[2] It incorporates the pomalidomide moiety, which recruits the Cereblon (CRBN) E3 ubiquitin ligase, and a PEG1-C2-COOH linker ready for conjugation to a BTK-targeting ligand (warhead).^{[2][3]}

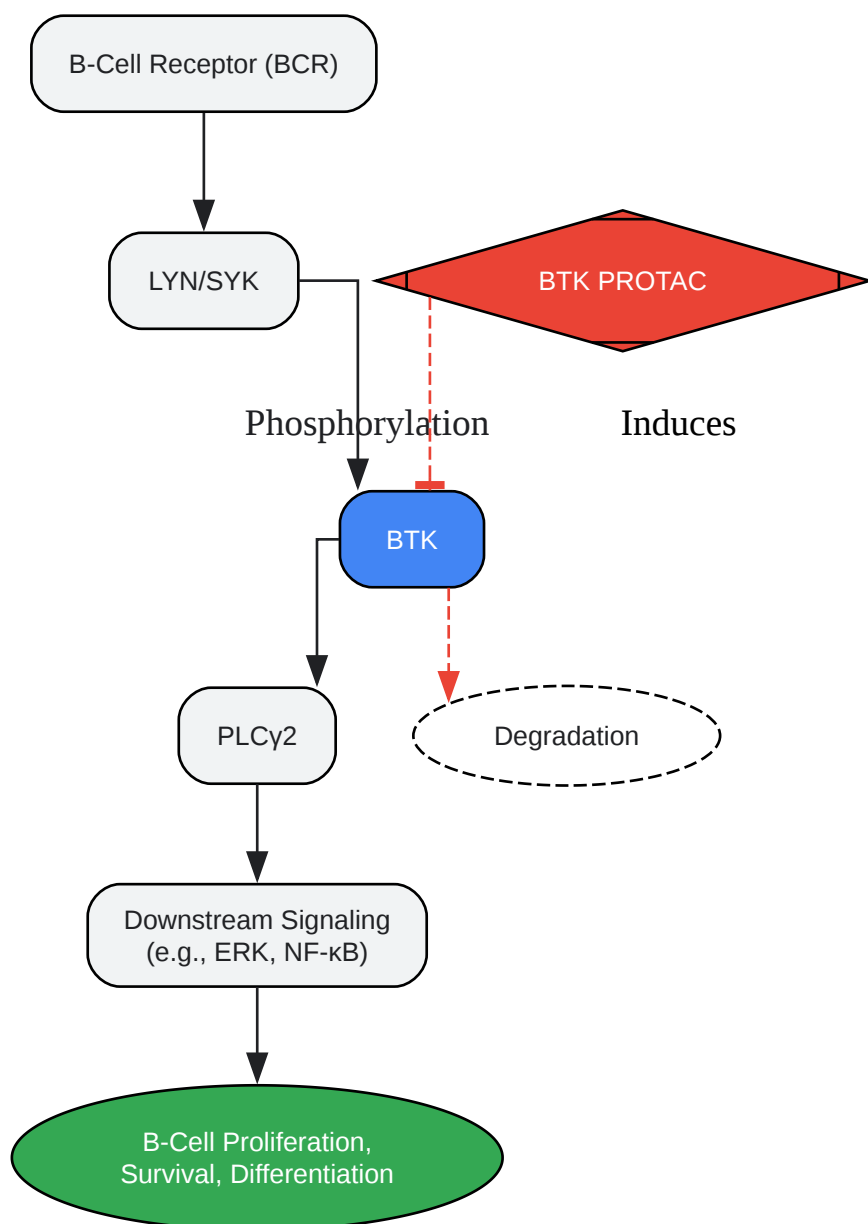
BTK is a critical component of the B-cell receptor (BCR) signaling pathway and is a validated therapeutic target for various B-cell malignancies and autoimmune diseases.[4] PROTAC-mediated degradation of BTK has been shown to be a highly effective strategy.[5]

Mechanism of Action

A PROTAC constructed using **Pomalidomide-PEG1-C2-COOH** functions by forming a ternary complex between BTK and the CRBN E3 ligase.[6] This proximity induces the ubiquitination of BTK by the E3 ligase, marking it for degradation by the 26S proteasome. The PROTAC molecule is then released and can act catalytically to induce the degradation of multiple BTK proteins.[5]







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References

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- [5. BTK Is the Target That Keeps on Giving: A Review of BTK-Degrader Drug Development, Clinical Data, and Future Directions in CLL | MDPI \[mdpi.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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